

A Comprehensive Technical Guide to the Solubility of Z-Phenylalaninol

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Compound of Interest

Compound Name: Z-Phenylalaninol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility characteristics of **Z-Phenylalaninol** (also known as N-Cbz-L-phenylalaninol), a key building block in the synthesis of various pharmaceutical compounds. This document is intended to be a valuable resource for laboratory work, offering insights into its solubility in various solvents, detailed experimental protocols for solubility determination, and a visualization of the experimental workflow.

Core Concepts in the Solubility of Z-Phenylalaninol

Z-Phenylalaninol is a chiral amino alcohol derivative. Its molecular structure, featuring a bulky nonpolar benzyl group and a polar carbamate and hydroxyl group, dictates its solubility behavior. The presence of both hydrophobic and hydrophilic moieties suggests that its solubility will be highly dependent on the polarity of the solvent. Understanding these solubility characteristics is crucial for its application in organic synthesis, particularly in reaction setup, product purification, and formulation development.

Quantitative Solubility Data

Extensive searches of publicly available scientific literature and chemical databases did not yield specific quantitative solubility data (e.g., in g/100 mL or mol/L at specified temperatures) for **Z-Phenylalaninol** in various organic solvents. Qualitative assessments indicate that **Z-Phenylalaninol** is soluble in several common organic solvents and insoluble in water^[1].

The following table is provided as a template for researchers to record their experimentally determined solubility data for **Z-Phenylalaninol**.

Solvent	Temperature (°C)	Solubility (g/100 mL)	Solubility (mol/L)	Method of Determination
Methanol				
Ethanol				
Acetone				
Ethyl Acetate				
Dichloromethane				
Chloroform				
Dimethyl Sulfoxide (DMSO)				
Water	Insoluble[1]			

Qualitative Solubility Information:

- Soluble in: Chloroform, Dichloromethane, Ethyl Acetate, Dimethyl Sulfoxide (DMSO), Acetone[1].
- Insoluble in: Water[1].

Experimental Protocols for Solubility Determination

The following are detailed methodologies for key experiments to determine the solubility of **Z-Phenylalaninol**.

Gravimetric Method for Solubility Determination

This method involves preparing a saturated solution of the solute in a specific solvent, separating the dissolved solute from the undissolved solid, and then determining the mass of the dissolved solute by evaporating the solvent.[2][3][4][5]

Materials and Apparatus:

- **Z-Phenylalaninol**
- Selected Solvent
- Analytical balance
- Vials with screw caps
- Constant temperature bath (e.g., shaker incubator or magnetic stirrer with a temperature-controlled plate)
- Syringe filters (0.22 μm or 0.45 μm , compatible with the solvent)
- Pre-weighed evaporation dishes or vials
- Oven or vacuum oven

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **Z-Phenylalaninol** to a vial containing a known volume or mass of the chosen solvent. An excess of solid should be visible to ensure saturation.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a constant temperature bath and agitate (e.g., using a shaker or magnetic stirrer) for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. The temperature should be carefully controlled and monitored.
- Separation of the Saturated Solution:
 - Once equilibrium is achieved, allow the vial to stand undisturbed in the constant temperature bath for a sufficient time (e.g., 2-4 hours) to allow the undissolved solid to settle.

- Carefully draw a known volume of the clear supernatant into a syringe.
- Attach a syringe filter to the syringe and filter the solution into a pre-weighed evaporation dish or vial. This step is crucial to remove any undissolved microcrystals.
- Determination of Solute Mass:
 - Weigh the evaporation dish containing the filtered saturated solution to determine the mass of the solution.
 - Carefully evaporate the solvent in an oven or vacuum oven at a temperature below the boiling point of the solvent and the melting point of **Z-Phenylalaninol** to avoid decomposition.
 - Once all the solvent has evaporated, cool the dish in a desiccator and weigh it.
 - Repeat the drying and weighing process until a constant mass is obtained.
- Calculation of Solubility:
 - Mass of dissolved **Z-Phenylalaninol**: (Mass of dish + residue) - (Mass of empty dish)
 - Mass of solvent: (Mass of dish + solution) - (Mass of dish + residue)
 - Solubility (g/100 g solvent): $(\text{Mass of dissolved Z-Phenylalaninol} / \text{Mass of solvent}) \times 100$
 - To express solubility in g/100 mL or mol/L, the density of the solvent at the experimental temperature is required.

UV-Visible Spectrophotometry Method for Solubility Determination

This method is applicable if **Z-Phenylalaninol** has a chromophore that absorbs UV-Visible light and follows the Beer-Lambert law in the chosen solvent.^{[6][7]}

Materials and Apparatus:

- **Z-Phenylalaninol**

- Selected Solvent (must be UV-transparent at the analysis wavelength)
- UV-Visible Spectrophotometer
- Volumetric flasks and pipettes
- Apparatus for preparing a saturated solution (as in the gravimetric method)

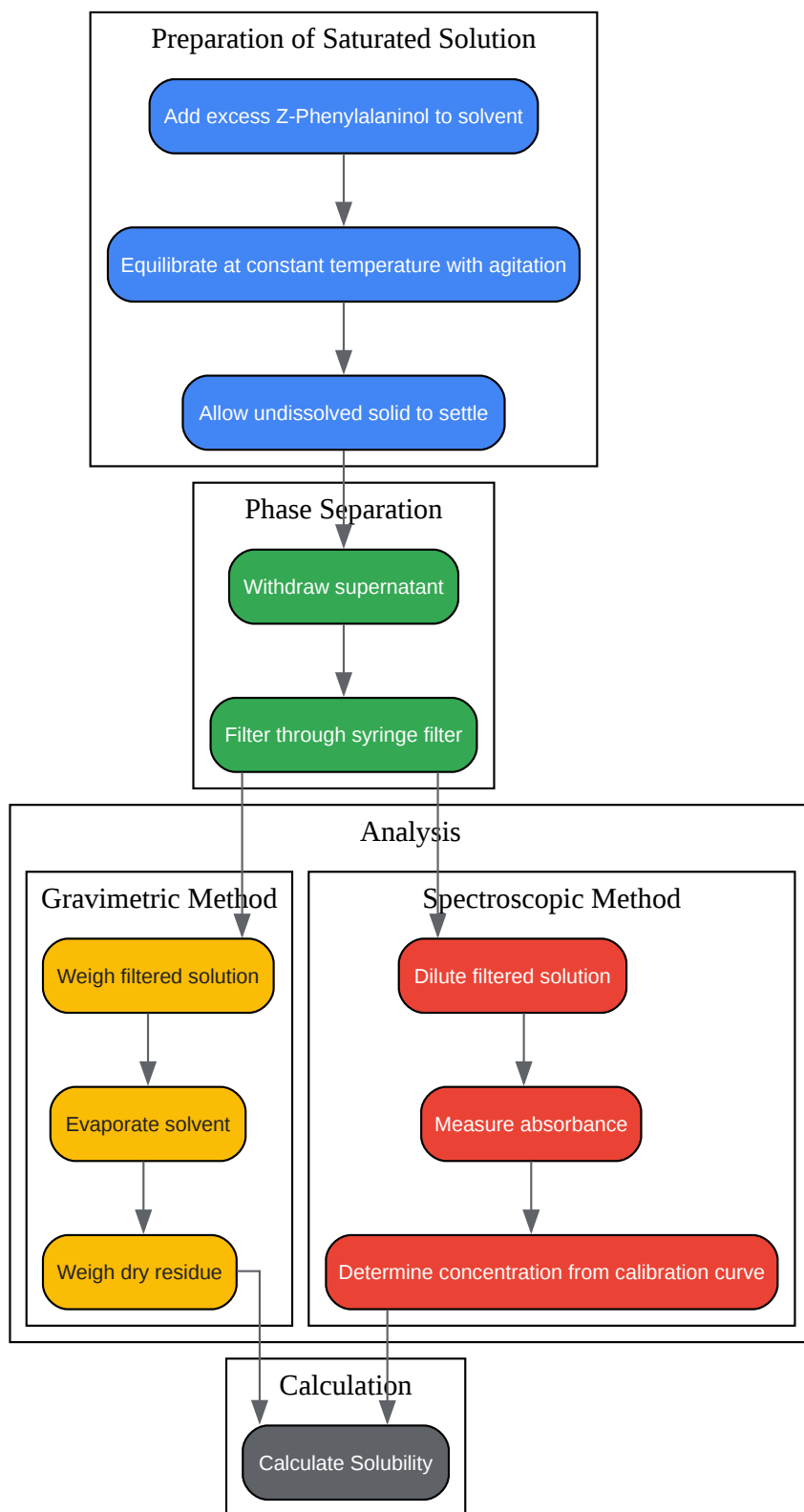
Procedure:

- Preparation of a Calibration Curve:
 - Prepare a stock solution of **Z-Phenylalaninol** of known concentration in the chosen solvent.
 - Prepare a series of standard solutions of decreasing concentrations by serial dilution of the stock solution.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **Z-Phenylalaninol**.
 - Plot a graph of absorbance versus concentration to create a calibration curve. The curve should be linear and pass through the origin.
- Preparation and Analysis of the Saturated Solution:
 - Prepare a saturated solution of **Z-Phenylalaninol** in the chosen solvent at a constant temperature as described in the gravimetric method (steps 1.1 and 1.2).
 - Filter the saturated solution using a syringe filter.
 - Accurately dilute a known volume of the filtered saturated solution with the solvent to bring the absorbance within the linear range of the calibration curve.
 - Measure the absorbance of the diluted solution at λ_{max} .
- Calculation of Solubility:

- Use the equation of the line from the calibration curve ($y = mx + c$, where y is absorbance and x is concentration) to determine the concentration of the diluted solution.
- Calculate the concentration of the original saturated solution by multiplying the concentration of the diluted solution by the dilution factor.
- Express the solubility in the desired units (e.g., mol/L or g/L).

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of **Z-Phenylalaninol** using either the gravimetric or spectroscopic method.



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Figure 1. Experimental workflow for solubility determination.

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